

# C.I. Acid Black 132 as a premetallized chromium complex dye

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## Compound of Interest

Compound Name: C.I. Acid Black 132

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## C.I. Acid Black 132: A Technical Guide for Researchers

An In-depth Examination of a Premetallized Chromium Complex Dye for Advanced Research Applications

### Abstract

**C.I. Acid Black 132** is a premetallized 1:2 chromium(III)-azo complex dye recognized for its deep black hue and superior fastness properties.<sup>[1]</sup> This technical guide provides a detailed overview of its chemical structure, physicochemical properties, synthesis, and applications, with a particular focus on its use in textile science. It includes comprehensive experimental protocols for its synthesis, dyeing procedures on polyamide and wool substrates, and standardized fastness testing. Toxicological considerations are discussed in the context of its classification as a chromium-containing azo dye. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who may utilize this dye in their work.

### Physicochemical Properties

**C.I. Acid Black 132** is a water-soluble, anionic dye characterized by the presence of sulfonic acid groups and a central chromium ion complexed with two azo dye molecules.<sup>[1]</sup> This 1:2

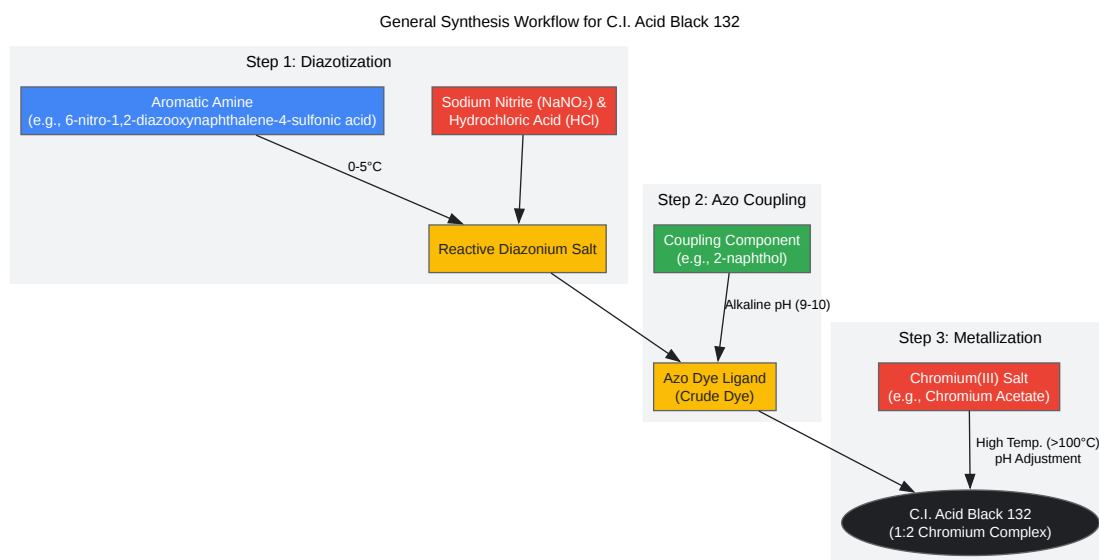
chromium complex structure is responsible for its high stability and excellent fastness to light and washing.[1][2]

Table 1: Physicochemical Properties of **C.I. Acid Black 132**

Property	Value	Reference
C.I. Name	Acid Black 132	[1]
CAS Number	12219-02-2, 27425-58-7	[3]
Molecular Formula	C <sub>43</sub> H <sub>27</sub> CrN <sub>6</sub> Na <sub>2</sub> O <sub>8</sub> S	[3]
Molecular Weight	885.8 g/mol	[1][3]
Classification	Premetallized 1:2 Chromium(III)-Azo Complex Dye	[2][3]
Maximum Absorption (λ <sub>max</sub> )	580 nm	[3]
Physical State	Solid Powder	[3]
Solubility	Water Soluble	[3]

## Synthesis and Chemical Structure

The synthesis of **C.I. Acid Black 132**, a 1:2 chromium complex azo dye, is a multi-step process involving diazotization, azo coupling, and metallization.



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Caption: General Synthesis Workflow for **C.I. Acid Black 132**.

## Experimental Protocols

### General Synthesis of a 1:2 Chromium Complex Azo Dye

This protocol provides an illustrative method for the synthesis of a dye like **C.I. Acid Black 132**.

- **Diazotization:** An aromatic amine, such as 6-nitro-1,2-diazoxy-naphthalene-4-sulfonic acid, is dissolved or suspended in an acidic aqueous solution (e.g., with hydrochloric acid) and cooled to 0-5°C. A solution of sodium nitrite in a 1:1 molar ratio is added dropwise while maintaining the low temperature. The reaction is stirred to ensure complete diazotization, and any excess nitrous acid is subsequently quenched with sulfamic acid.
- **Azo Coupling:** A coupling component, for example, 2-naphthol, is dissolved in an alkaline solution (e.g., sodium hydroxide). The cold diazonium salt solution from the previous step is then slowly added, maintaining a low temperature and an alkaline pH (9-10) to facilitate the reaction.
- **Chromium Complexation:** The crude azo dye is mixed with a chromium donor, such as chromium(III) acetate. The mixture is heated, potentially under pressure, to temperatures exceeding 100°C. The pH is initially acidic and is later adjusted to a weakly acidic or neutral range to promote the formation of the stable 1:2 chromium complex.
- **Isolation and Purification:** The final dye is isolated from the reaction mixture, commonly by "salting out" with sodium chloride, which reduces its solubility and causes it to precipitate. The dye is then collected by filtration.

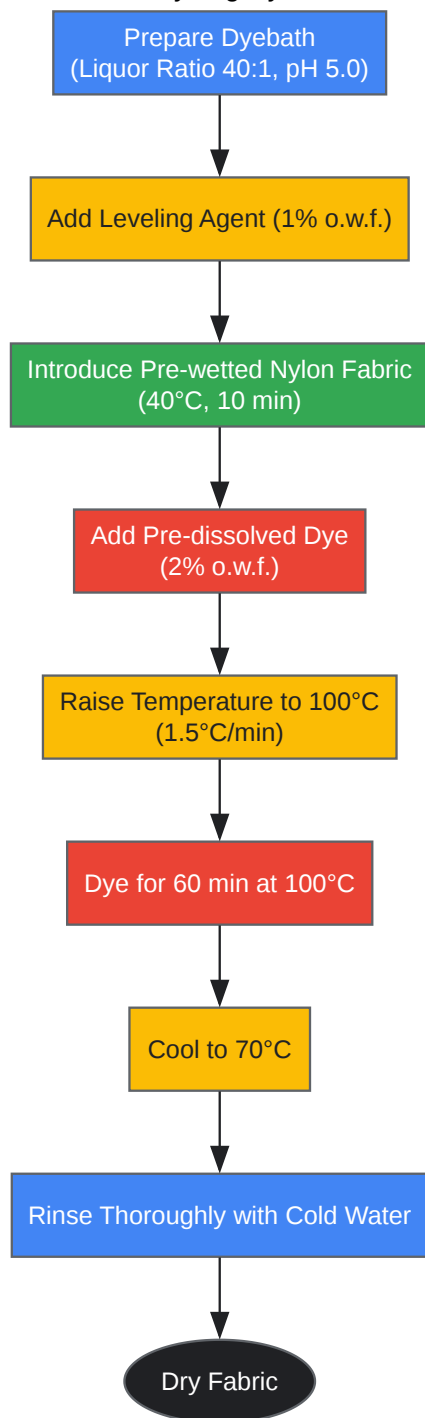
## Dyeing Protocol for Polyamide (Nylon)

This protocol outlines a general procedure for exhaust dyeing of nylon fabric with **C.I. Acid Black 132**.

- **Dye Bath Preparation:** Set the liquor ratio to 40:1 (fabric weight to water volume). Add 1.0% on weight of fabric (o.w.f.) of an anionic leveling agent. Adjust the pH of the dyebath to approximately 5.0 using acetic acid.
- **Dyeing Process:**
  - Introduce the pre-wetted nylon fabric into the dyebath at 40°C and run for 10 minutes to ensure even penetration of the leveling agent.
  - Add the pre-dissolved **C.I. Acid Black 132** dye (e.g., 2.0% o.w.f.) to the dyebath.
  - Raise the temperature to 100°C at a rate of 1.5°C per minute.

- Maintain the temperature at 100°C and continue dyeing for 60 minutes.
- Cool the dyebath to 70°C.
- Rinsing and Drying: Remove the dyed fabric and rinse thoroughly with cold water until the water runs clear. Dry the fabric at a moderate temperature.

## Experimental Workflow for Dyeing Nylon with C.I. Acid Black 132

[Click to download full resolution via product page](#)Caption: Experimental Workflow for Dyeing Nylon with **C.I. Acid Black 132**.

## Fastness Testing Protocols

- Wash Fastness (ISO 105-C06): This test evaluates the resistance of the color to domestic and commercial laundering.[\[4\]](#)[\[5\]](#)
  - A 10 cm x 4 cm specimen of the dyed fabric is sewn together with a multi-fibre adjacent fabric of the same size.[\[5\]](#)
  - The composite specimen is placed in a stainless steel container with a specified number of steel balls, and a solution containing 4 g/L ECE 'B' phosphate reference detergent and 1 g/L sodium perborate tetrahydrate is added.[\[4\]](#)[\[6\]](#)
  - The container is agitated in a wash wheel at a specified temperature (e.g., 60°C) and for a specific duration (e.g., 30-40 minutes).[\[6\]](#)[\[7\]](#)
  - After agitation, the specimen is rinsed thoroughly and dried at a temperature not exceeding 60°C.
  - The change in color of the specimen and the degree of staining on the multi-fibre fabric are assessed using grey scales.[\[5\]](#)[\[6\]](#)
- Light Fastness (ISO 105-B02): This method determines the color fastness of textiles to an artificial light source that simulates natural daylight.[\[8\]](#)[\[9\]](#)[\[10\]](#)
  - A specimen of the dyed textile is mounted on a card, partially covered with an opaque mask.[\[1\]](#)
  - A set of blue wool references (graded 1 to 8, with 8 being the highest fastness) are similarly mounted.[\[10\]](#)[\[11\]](#)
  - The specimen and references are exposed simultaneously to a xenon arc lamp under controlled conditions of temperature and humidity.[\[8\]](#)[\[12\]](#)
  - The exposure is continued until a specified color change is observed on the test specimen or the blue wool references.
  - The light fastness is rated on a scale of 1 to 8 by comparing the fading of the specimen to the fading of the blue wool references.[\[11\]](#)

## Performance and Application Data

As a premetallized acid dye, **C.I. Acid Black 132** is primarily used for dyeing protein fibers like wool and silk, and synthetic polyamides such as nylon, especially in applications requiring high performance.<sup>[1][2]</sup>

Table 2: Expected Fastness Properties of **C.I. Acid Black 132**

Fastness Property	Test Method	Expected Rating
Wash Fastness	ISO 105-C06	4-5
Light Fastness	ISO 105-B02	6-7

Ratings are on a scale of 1 to 5 for wash fastness and 1 to 8 for light fastness, where a higher number indicates better performance.<sup>[1]</sup>

The dyeing process is significantly influenced by pH. For 1:2 metal complex dyes like Acid Black 132, a weakly acidic to neutral pH range (typically pH 5-7) is optimal for controlled dye exhaustion and good fixation.<sup>[1]</sup>

Table 3: Expected Effect of Dyebath pH on **C.I. Acid Black 132** Uptake on Polyamide



pH	Temperature (°C)	Time (min)	Expected Dye Exhaustion (%)	Observations
7.0	98	60	60-70	Slower dye uptake, good leveling
6.0	98	60	75-85	Increased rate of exhaustion
5.0	98	60	90-95	High exhaustion, risk of unlevel dyeing
4.0	98	60	>95	Very rapid exhaustion, high risk of unlevelness

This data is synthesized from established principles of polyamide dyeing with acid dyes.

## Adsorption Behavior

The uptake of acid dyes by polyamide fibers follows an ion-exchange mechanism, where the anionic dye molecules bind to the protonated amino groups in the polymer. This adsorption process can often be described by the Langmuir isotherm, which assumes monolayer adsorption onto a finite number of identical sites. The Langmuir equation is given by:

$$C_e/q_e = 1/(Q_{\max} * K_L) + C_e/Q_{\max}$$

Where:

- $q_e$  is the amount of dye adsorbed per unit mass of adsorbent at equilibrium.
- $C_e$  is the equilibrium concentration of the dye in solution.
- $Q_{\max}$  is the maximum monolayer adsorption capacity.

- KL is the Langmuir adsorption constant.

Experimental determination of these constants for **C.I. Acid Black 132** would involve batch adsorption studies at various initial dye concentrations and temperatures, followed by linear or non-linear regression analysis of the resulting data.

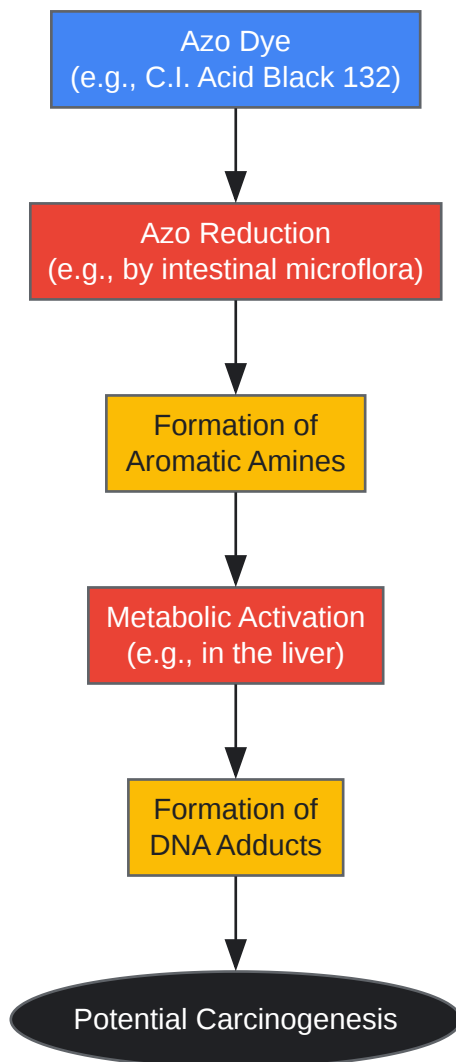
## Toxicological Profile

Specific quantitative toxicological data, such as an LD50 value for **C.I. Acid Black 132**, is not readily available in the public domain.<sup>[1]</sup> Therefore, its toxicological profile is inferred from its chemical class (azo dye) and its chromium content.

The primary toxicological concern for azo dyes is their potential to undergo reductive cleavage of the azo bond ( $-N=N-$ ) to form aromatic amines.<sup>[1]</sup> This can occur through the action of azoreductase enzymes produced by intestinal or skin microflora. Some of the resulting aromatic amines are known or suspected carcinogens.

As a chromium-containing dye, the nature of the chromium ion is critical. **C.I. Acid Black 132** is a chromium (III) complex. Trivalent chromium (Cr III) is an essential nutrient and is significantly less toxic than hexavalent chromium (Cr VI), which is a known human carcinogen.<sup>[13]</sup> Premetallized dyes are generally considered to have reduced chromium discharge compared to older dyeing methods.<sup>[1]</sup> However, the potential for the release of the complexed chromium into the environment remains a consideration.

## Potential Toxicological Pathway of Azo Dyes



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Caption: Potential Toxicological Pathway of Azo Dyes.

## Conclusion

**C.I. Acid Black 132** is a high-performance premetallized chromium complex dye with excellent fastness properties, making it suitable for demanding applications in the textile industry. This guide has provided a comprehensive overview of its chemical and physical characteristics,

detailed experimental protocols for its synthesis and application, and a summary of its performance data. While specific toxicological data for this compound is scarce, its classification as a chromium (III) complex azo dye warrants a cautious approach, considering the potential for the formation of aromatic amines. The provided methodologies and data serve as a valuable resource for researchers and professionals, enabling a more informed use of this dye in scientific and industrial contexts.

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